

Application Notes and Protocols for SENTI-202 in Leukemia Cell Line Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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These application notes provide a comprehensive overview of SENTI-202, an investigational, logic-gated chimeric antigen receptor natural killer (CAR-NK) cell therapy, and its potential application in leukemia research, with a focus on Acute Myeloid Leukemia (AML). The information is compiled from publicly available preclinical and clinical trial data.

Introduction

SENTI-202 is an allogeneic, off-the-shelf CAR-NK cell therapy being developed by Senti Biosciences. It is engineered with a sophisticated logic-gated gene circuit designed to enhance its efficacy and safety in treating hematologic malignancies. This therapy holds promise for patients with relapsed or refractory AML, a cancer with a significant unmet medical need.^[1]

The key innovation of SENTI-202 lies in its ability to selectively target cancer cells while sparing healthy hematopoietic stem and progenitor cells. This is achieved through a dual-antigen targeting system combined with an inhibitory signal receptor.

Mechanism of Action

SENTI-202 utilizes a "logic-gated" approach to precisely identify and eliminate leukemia cells. The NK cells are engineered to express:

- An activating CAR (aCAR): This receptor is designed to recognize and bind to two well-validated AML targets: CD33 and FLT3. This "OR-gate" functionality allows SENTI-202 to target a broader range of AML cells, including both leukemic blasts and leukemic stem cells. [\[1\]](#)
- An inhibitory CAR (iCAR): This receptor recognizes Endomucin (EMCN), a protein expressed on healthy hematopoietic stem cells but absent on AML cells. This "NOT-gate" acts as a safety switch, preventing the NK cells from attacking healthy bone marrow cells and potentially reducing myelosuppression, a common side effect of other cancer therapies. [\[1\]](#)[\[2\]](#)
- Calibrated Release Interleukin-15 (crIL-15): This proprietary feature provides cytokine support to enhance the expansion, persistence, and anti-tumor activity of the CAR-NK cells. [\[1\]](#)

This multi-faceted design aims to overcome challenges faced by other cell therapies, such as antigen escape and on-target, off-tumor toxicity.

Data Presentation

The following tables summarize the preliminary clinical trial data for SENTI-202 in patients with relapsed or refractory hematologic malignancies, primarily AML.

Table 1: Preliminary Efficacy Data from Phase 1 Clinical Trial (NCT06325748)

Outcome	Number of Patients	Details
Overall Response	5 out of 7 evaluable patients	Includes patients achieving complete remission and other positive responses.
Composite Complete Remission (CRc)	4 out of 7 evaluable patients	All CRc patients were measurable residual disease (MRD) negative.
Morphologic Leukemia-Free State	1 out of 7 evaluable patients	Absence of leukemia cells under the microscope.

Data presented at the American Association for Cancer Research (AACR) Annual Meeting 2025.[\[3\]](#)[\[4\]](#)

Table 2: Safety Profile from Phase 1 Clinical Trial (n=9)

Adverse Event (Grade 3 or higher)	Number of Patients	Relationship to SENTI-202
Febrile Neutropenia	4	Unrelated or result of lymphodepletion
Decreased Platelet Count	4	Unrelated or result of lymphodepletion
Anemia	2	Unrelated or result of lymphodepletion
Abdominal Pain	2	Unrelated or result of lymphodepletion

No dose-limiting toxicities were reported, and the maximum tolerated dose was not reached. No grade 5 (fatal) adverse events occurred.[\[4\]](#)

Experimental Protocols

The following are generalized protocols for key experiments relevant to the study of CAR-NK cell therapies like SENTI-202. The specific protocols for the manufacturing and quality control of SENTI-202 are proprietary to Senti Biosciences.

Protocol 1: In Vitro Cytotoxicity Assay

This protocol outlines a standard chromium-51 (⁵¹Cr) release assay to evaluate the cytotoxic activity of CAR-NK cells against leukemia target cells.

Materials:

- SENTI-202 CAR-NK cells (effector cells)
- Leukemia cell lines expressing CD33 and/or FLT3 (e.g., MV4-11, MOLM-13) (target cells)

- Complete RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- ^{51}Cr -sodium chromate
- Scintillation fluid and counter

Procedure:

- Target Cell Labeling:
 1. Resuspend 1×10^6 target cells in 100 μL of complete medium.
 2. Add 100 μCi of ^{51}Cr and incubate for 1-2 hours at 37°C , mixing gently every 30 minutes.
 3. Wash the labeled cells three times with complete medium to remove excess ^{51}Cr .
 4. Resuspend the cells at a concentration of 1×10^5 cells/mL.
- Co-culture:
 1. Plate 100 μL of labeled target cells (1×10^4 cells) into each well of a 96-well U-bottom plate.
 2. Add effector cells (SENTI-202) at various effector-to-target (E:T) ratios (e.g., 10:1, 5:1, 1:1).
 3. For control wells, add medium only (spontaneous release) or 1% Triton X-100 (maximum release).
 4. Incubate the plate for 4 hours at 37°C .
- Measurement of ^{51}Cr Release:
 1. Centrifuge the plate at $300 \times g$ for 5 minutes.

2. Carefully transfer 100 μ L of supernatant from each well to a new tube containing scintillation fluid.
 3. Measure the radioactivity (counts per minute, CPM) using a scintillation counter.
- Calculation of Cytotoxicity:
 - Percent specific lysis = $[(\text{Experimental release} - \text{Spontaneous release}) / (\text{Maximum release} - \text{Spontaneous release})] \times 100$

Protocol 2: Flow Cytometry Analysis of CAR Expression and Target Cell Killing

This protocol describes how to assess CAR expression on NK cells and their ability to kill target cells using flow cytometry.

Materials:

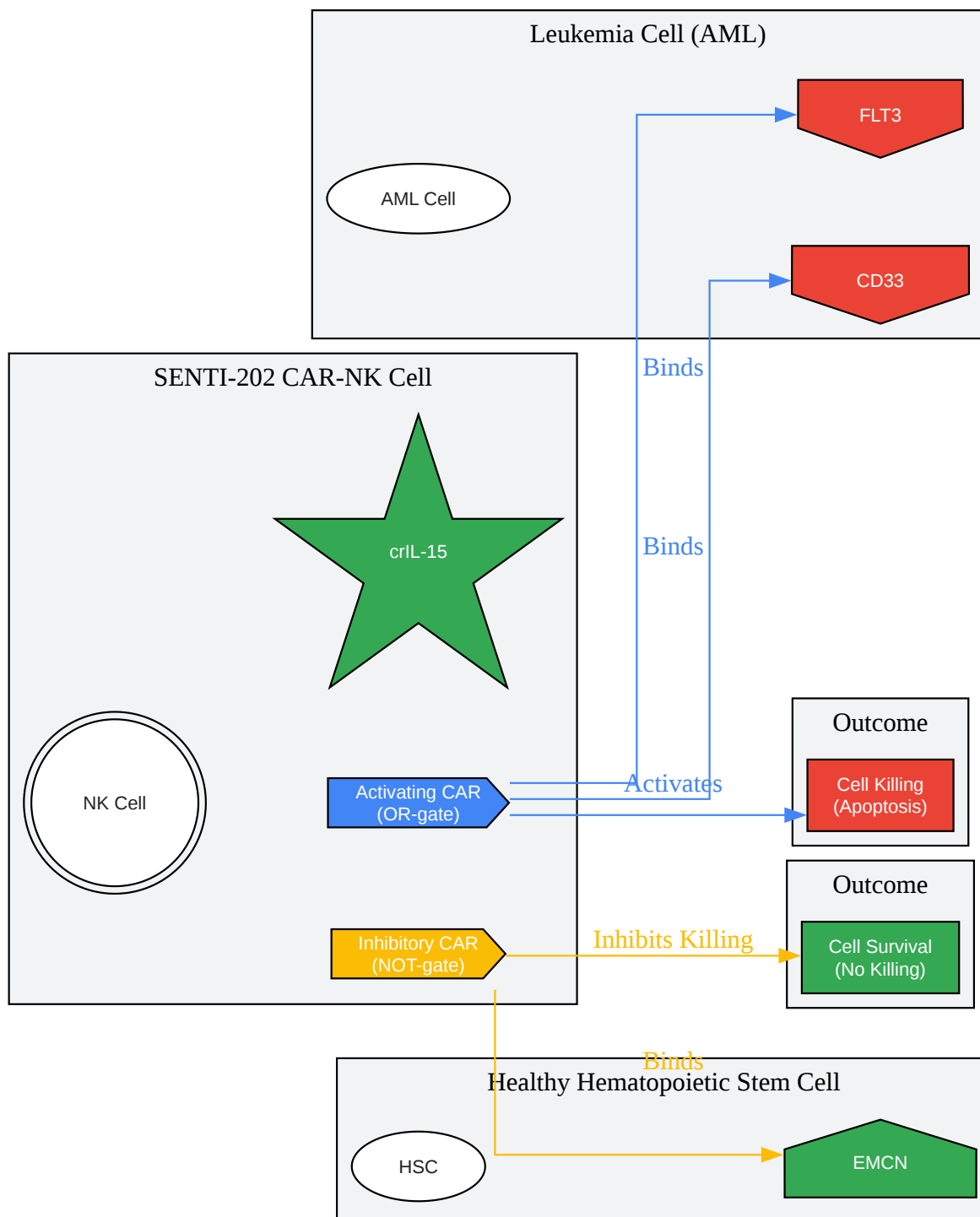
- SENTI-202 CAR-NK cells
- Target leukemia cells
- Antibodies: Anti-CD56, Anti-CAR (specific to the CAR construct), Anti-CD33, Anti-FLT3
- Viability dye (e.g., 7-AAD or Propidium Iodide)
- Annexin V
- FACS buffer (PBS with 2% FBS)
- Flow cytometer

Procedure:

- CAR Expression:
 1. Wash 1×10^6 SENTI-202 cells with FACS buffer.
 2. Stain with fluorescently labeled anti-CD56 and anti-CAR antibodies for 30 minutes on ice.

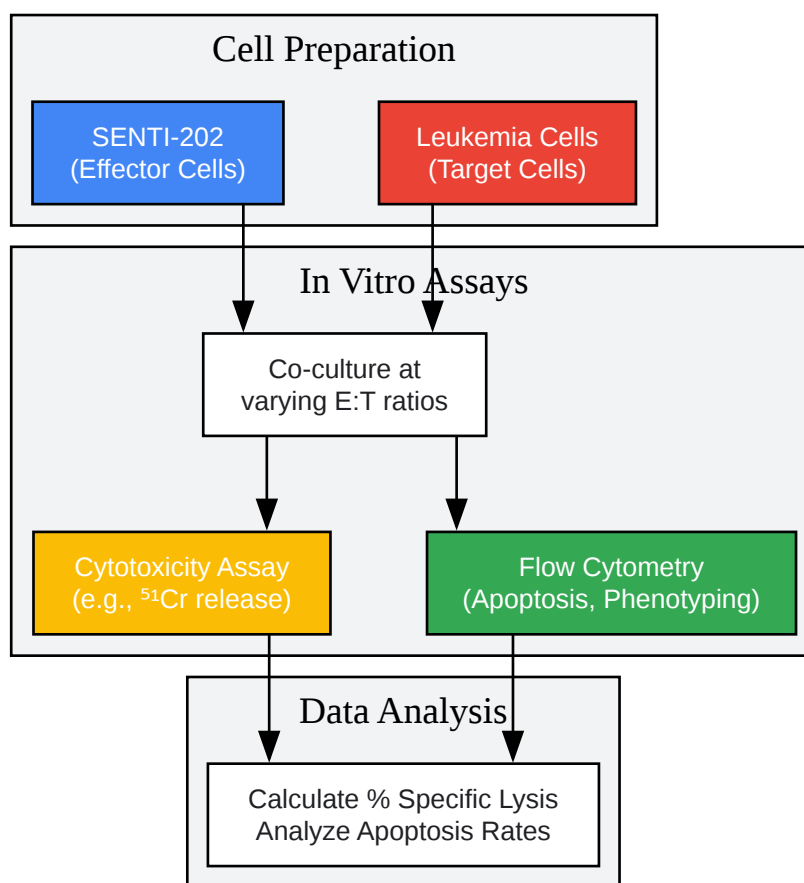
3. Wash the cells and resuspend in FACS buffer.
 4. Analyze using a flow cytometer to determine the percentage of CD56+ CAR+ cells.
- In Vitro Killing Assay:
 1. Co-culture SENTI-202 cells with target leukemia cells at a defined E:T ratio for a specified time (e.g., 4 or 24 hours).
 2. Harvest the cells and wash with Annexin V binding buffer.
 3. Stain the cells with antibodies against a leukemia-specific marker (to distinguish from NK cells), Annexin V, and a viability dye.
 4. Analyze by flow cytometry. The percentage of Annexin V-positive and viability dye-positive cells within the leukemia cell population represents the level of apoptosis and cell death induced by the CAR-NK cells.

Visualizations



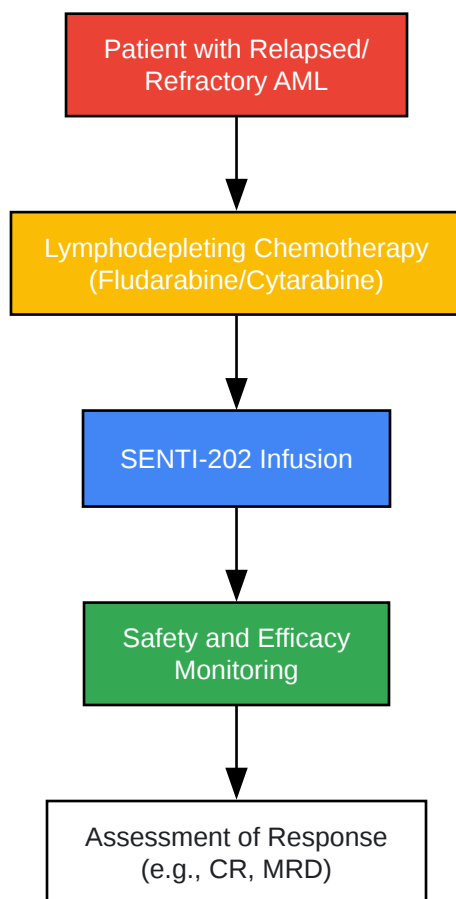
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Caption: Mechanism of action of SENTI-202 CAR-NK cell therapy.



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Caption: General experimental workflow for in vitro evaluation of SENTI-202.



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Caption: Simplified workflow of the SENTI-202 Phase 1 clinical trial.

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